

Technical Guide: Physical Characteristics of 1-(3-Methyloxetan-3-yl)ethanone

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Compound of Interest

Compound Name: 1-(3-Methyloxetan-3-yl)ethanone

Cat. No.: B572264

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the known physical characteristics of the organic compound **1-(3-Methyloxetan-3-yl)ethanone**. Due to the limited availability of experimentally determined data in peer-reviewed literature, this document primarily presents predicted values obtained from chemical databases and outlines the standard experimental protocols that would be employed for their empirical determination.

Core Physical Properties

The physical characteristics of **1-(3-Methyloxetan-3-yl)ethanone** are crucial for its application in research and development, influencing factors such as reaction kinetics, formulation, and bioavailability. The available data is summarized below.

Data Presentation: Physical Properties of **1-(3-Methyloxetan-3-yl)ethanone**

Property	Value	Source/Method
Molecular Formula	C ₆ H ₁₀ O ₂	-
Molecular Weight	114.14 g/mol	-
Appearance	Colorless oil	[1]
Boiling Point	153.3 ± 33.0 °C	Predicted[1][2]
Melting Point	Not available	-
Density	1.021 ± 0.06 g/cm ³	Predicted[1][2]
Solubility	Not available	-
CAS Number	1363381-04-7	[1][2]

Experimental Protocols

While specific experimental data for **1-(3-Methyloxetan-3-yl)ethanone** is not readily available, the following are detailed, standard methodologies for the determination of its key physical properties.

1. Determination of Molecular Weight by Mass Spectrometry

- Principle: This method involves the ionization of the compound and the measurement of its mass-to-charge ratio (m/z).
- Instrumentation: A high-resolution mass spectrometer (e.g., Time-of-Flight (TOF) or Orbitrap).
- Procedure:
 - A dilute solution of **1-(3-Methyloxetan-3-yl)ethanone** is prepared in a volatile organic solvent (e.g., methanol or acetonitrile).
 - The solution is introduced into the mass spectrometer via direct infusion or coupled with a chromatographic system (e.g., GC-MS or LC-MS).

- The compound is ionized using an appropriate technique, such as Electrospray Ionization (ESI) or Electron Ionization (EI).
- The mass analyzer separates the resulting ions based on their m/z ratio.
- The detector records the abundance of each ion, generating a mass spectrum. The molecular weight is determined from the m/z of the molecular ion peak $[M]^+$ or a protonated/adducted species (e.g., $[M+H]^+$, $[M+Na]^+$).

2. Determination of Boiling Point by Distillation

- Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.
- Instrumentation: Distillation apparatus (including a boiling flask, condenser, thermometer, and receiving flask), heating mantle.
- Procedure:
 - A sample of **1-(3-Methyloxetan-3-yl)ethanone** is placed in the boiling flask along with boiling chips.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation head.
 - The sample is gradually heated.
 - The temperature is recorded when the liquid is boiling and a stable ring of condensate is observed on the thermometer bulb. This temperature is the boiling point at the recorded atmospheric pressure.
 - For greater accuracy, the pressure should be standardized to 1 atm (760 mmHg).

3. Determination of Melting Point (for solid impurities or derivatives)

- Principle: The melting point is the temperature at which a solid turns into a liquid at atmospheric pressure. For a pure substance, this occurs over a narrow range.

- Instrumentation: Melting point apparatus.
- Procedure:
 - A small, dry sample is packed into a capillary tube.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a controlled rate.
 - The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range.

4. Determination of Density by Pycnometry

- Principle: Density is the mass of a substance per unit volume. A pycnometer is a flask with a precise volume.
- Instrumentation: Pycnometer, analytical balance.
- Procedure:
 - The empty pycnometer is weighed.
 - The pycnometer is filled with the sample liquid, **1-(3-Methyloxetan-3-yl)ethanone**, and weighed again.
 - The pycnometer is emptied, cleaned, and filled with a reference liquid of known density (e.g., distilled water) and weighed.
 - The density of the sample is calculated using the formula: $\rho_{\text{sample}} = (m_{\text{sample}} / m_{\text{reference}}) * \rho_{\text{reference}}$

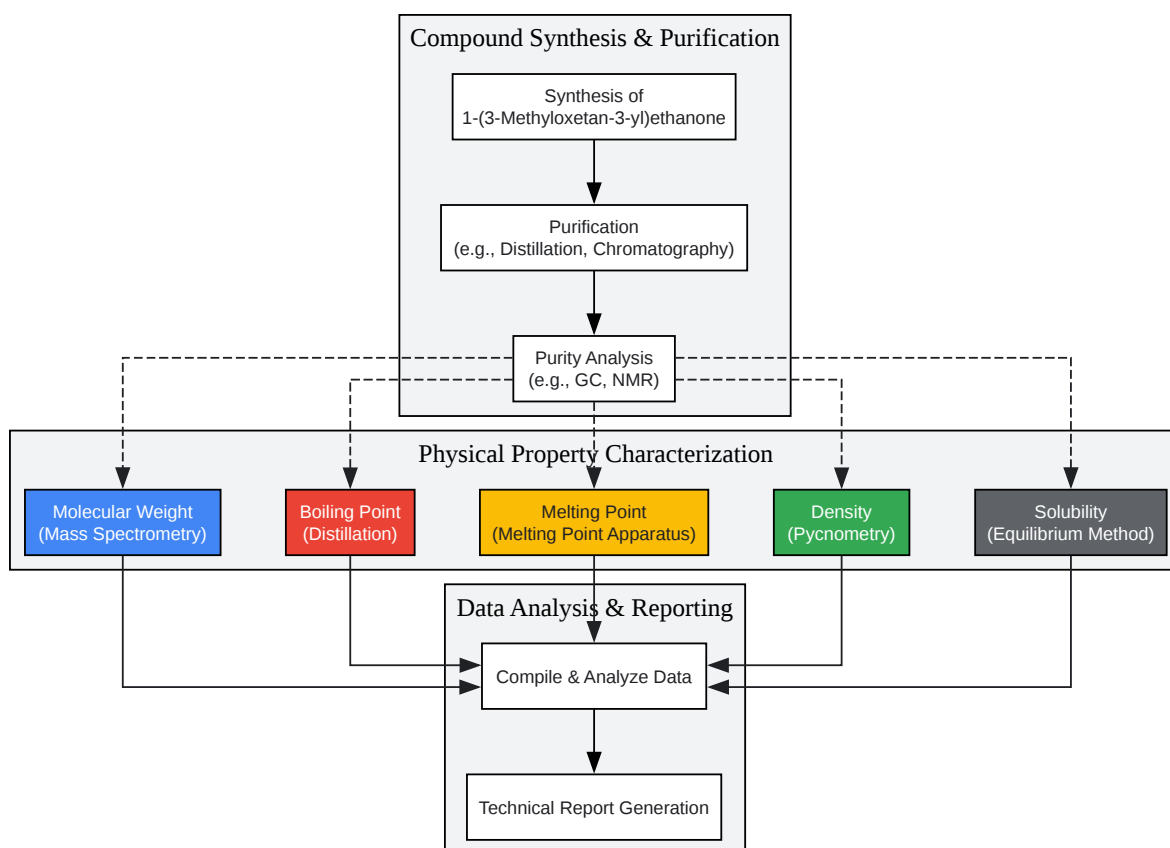
5. Determination of Solubility

- Principle: Solubility is the maximum concentration of a solute that can dissolve in a solvent at a given temperature.

- Instrumentation: Vials, analytical balance, temperature-controlled shaker.
- Procedure:
 - A known amount of **1-(3-Methyloxetan-3-yl)ethanone** is added to a known volume of a specific solvent (e.g., water, ethanol, acetone) in a vial.
 - The mixture is agitated in a temperature-controlled shaker until equilibrium is reached.
 - The solution is filtered to remove any undissolved solute.
 - The concentration of the dissolved compound in the filtrate is determined using a suitable analytical method, such as UV-Vis spectroscopy, HPLC, or GC.
 - This process is repeated with varying amounts of solute to determine the saturation point.

Logical Workflow Visualization

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of a novel chemical compound like **1-(3-Methyloxetan-3-yl)ethanone**.



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Caption: Workflow for Physical Property Determination.

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References

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